

commercial availability of 2-Chloro-4-fluoro-5-iodopyridine

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Compound of Interest

Compound Name: **2-Chloro-4-fluoro-5-iodopyridine**

Cat. No.: **B1432261**

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An In-Depth Technical Guide to **2-Chloro-4-fluoro-5-iodopyridine** for Researchers and Drug Development Professionals

Introduction

2-Chloro-4-fluoro-5-iodopyridine is a polysubstituted heterocyclic compound of significant interest to the pharmaceutical and agrochemical industries. Its strategically positioned halogen atoms—chlorine, fluorine, and iodine—offer distinct reactivity profiles, making it an exceptionally versatile building block for the synthesis of complex molecular architectures.^[1] The pyridine core is a common scaffold in many biologically active compounds, and the specific arrangement of halogens on this ring system allows for selective, stepwise functionalization through various cross-coupling and substitution reactions. This guide provides an in-depth overview of the commercial availability, chemical properties, synthesis, applications, and safety considerations for this valuable synthetic intermediate.

Chemical and Physical Properties

2-Chloro-4-fluoro-5-iodopyridine, identified by the CAS Number 1370534-60-3, is a solid at room temperature. The presence of multiple halogen atoms on the pyridine ring significantly influences its chemical properties, providing multiple reaction sites for synthetic chemists to exploit. Its stability under normal temperatures and pressures makes it a practical intermediate for both laboratory-scale research and larger-scale industrial applications.^[1]

Property	Value	Source
CAS Number	1370534-60-3	
Molecular Formula	C ₅ H ₂ ClFIN	
Molecular Weight	257.43 g/mol	[1]
IUPAC Name	2-chloro-4-fluoro-5-iodopyridine	
Physical Form	Solid	
Boiling Point	249.8 ± 35.0 °C at 760 mmHg	
Purity	Typically ≥97%	
Storage	4°C, protect from light	

Commercial Availability

2-Chloro-4-fluoro-5-iodopyridine is available from several specialized chemical suppliers who cater to the research and development sector. When sourcing this compound, it is crucial to verify the CAS number (1370534-60-3) to ensure the correct isomer is being purchased, as other isomers with similar names exist.

Supplier	CAS Number	Purity	Product Code Example
Sigma-Aldrich	1370534-60-3	97%	CIAH987EBC04 (from ChemScene)
BLD Pharm	1370534-60-3	N/A	N/A

Note: Availability and stock levels may vary. It is recommended to contact suppliers directly for current information and to request a Certificate of Analysis (CoA) to ensure product quality.[\[1\]](#)

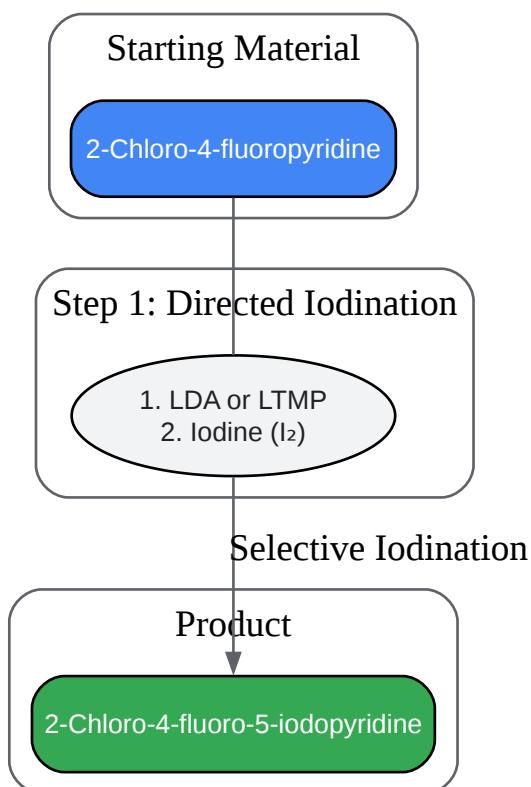
Synthesis and Reactivity

The synthesis of polyhalogenated pyridines like **2-chloro-4-fluoro-5-iodopyridine** often involves multi-step sequences that leverage modern synthetic methodologies. While a specific, published protocol for this exact molecule is not readily available in the provided search results, the synthesis of structurally similar compounds, such as 5-bromo-2-chloro-4-fluoro-3-iodopyridine, offers valuable insights.[\[2\]](#)

Key synthetic strategies for this class of compounds include:

- Directed ortho-metallation: This technique uses a directing group to selectively deprotonate a position adjacent to it on an aromatic ring, followed by quenching with an electrophile (e.g., iodine).
- Halogen Dance Reactions: Under specific basic conditions, a halogen atom can migrate to a different position on the pyridine ring, often driven by the formation of a more stable intermediate.[\[2\]](#) A general, plausible synthetic approach could start from a simpler, commercially available chlorofluoropyridine, followed by sequential halogenation steps.

The reactivity of **2-chloro-4-fluoro-5-iodopyridine** is governed by its distinct halogen substituents. The iodine atom is the most reactive site for metal-catalyzed cross-coupling reactions (e.g., Suzuki, Stille, Sonogashira, Heck), allowing for the introduction of carbon-based substituents.[\[3\]](#) The chlorine atom at the 2-position is susceptible to nucleophilic aromatic substitution (SNAr), providing a route to introduce nitrogen, oxygen, or sulfur nucleophiles. The fluorine atom is generally the least reactive under these conditions, often remaining on the scaffold as a desired feature for modulating the electronic and pharmacological properties of the final molecule.



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A plausible synthetic workflow for **2-Chloro-4-fluoro-5-iodopyridine**.

Applications in Research and Development

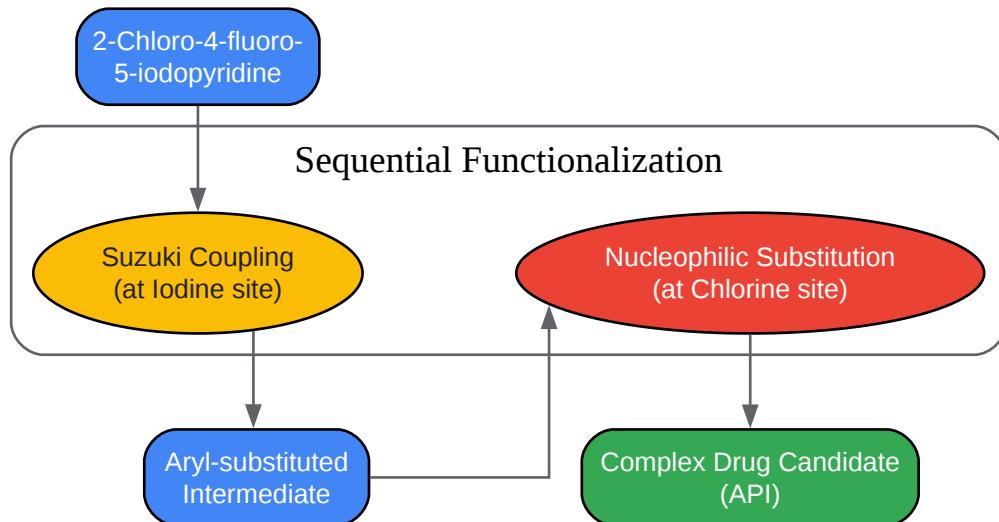
The primary application of **2-Chloro-4-fluoro-5-iodopyridine** is as a key intermediate in the synthesis of novel compounds for drug discovery and agrochemical research.[\[1\]](#)[\[4\]](#)

Drug Discovery

Halogenated pyridines are integral to medicinal chemistry.[\[5\]](#) The chlorine, fluorine, and iodine atoms can serve as handles for further chemical modification or can be incorporated into the final active pharmaceutical ingredient (API) to enhance its properties.[\[3\]](#) Fluorine, in particular, is often used to improve metabolic stability, binding affinity, and bioavailability.

This building block enables the efficient construction of complex molecules, which is crucial when designing targeted therapies for conditions such as cancer or inflammatory diseases.[\[3\]](#) [\[4\]](#) Its ability to participate in regioselective cross-coupling reactions allows medicinal chemists

to systematically explore the chemical space around the pyridine core to optimize for biological activity.[3]



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Role as a building block in a hypothetical drug discovery workflow.

Agrochemicals

Similar to pharmaceuticals, the development of new pesticides and herbicides relies on the synthesis of novel, highly active molecules. **2-Chloro-4-fluoro-5-iodopyridine** can be used to create new crop protection agents with improved efficacy and safety profiles.[4]

Safety and Handling

As a halogenated organic compound, **2-Chloro-4-fluoro-5-iodopyridine** requires careful handling in a laboratory setting. While a specific Safety Data Sheet (SDS) for this exact CAS number was not found in the search results, data for structurally similar compounds like 2-chloro-4-iodopyridine and 2-chloro-5-iodopyridine provide essential guidance.[6][7]

- Hazard Classification: Similar compounds are classified as causing skin and eye irritation and may cause respiratory irritation.[7][8][9]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields or goggles, and a lab coat.[6][7] Use a dust mask or conduct work in a well-ventilated area or fume hood to avoid inhalation.[7][9]

- First Aid Measures:
 - Skin Contact: Wash off immediately with plenty of soap and water.[6][7]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[6][7]
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing.[7]
 - Ingestion: Rinse mouth and seek medical attention.[6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, protected from light.[6]

Disclaimer: This safety information is based on related compounds. Always consult the specific SDS provided by the supplier before handling **2-Chloro-4-fluoro-5-iodopyridine**.

Conclusion

2-Chloro-4-fluoro-5-iodopyridine is a high-value chemical intermediate with significant potential for accelerating innovation in the life sciences. Its well-defined reactive sites allow for precise and predictable synthetic transformations, making it an indispensable tool for researchers and drug development professionals. While its commercial availability is limited to specialized suppliers, its utility in constructing novel molecular entities ensures its continued importance in the fields of medicinal chemistry and agrochemical science. Proper handling and adherence to safety protocols are essential when working with this potent building block.

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